

Proper Disposal of Methyl Hexanoate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methyl hexanoate

Cat. No.: B129759

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. **Methyl hexanoate**, a flammable liquid, requires specific procedures for its proper disposal. This guide provides essential, step-by-step information for the safe management of **methyl hexanoate** waste.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **methyl hexanoate** with care. According to its Safety Data Sheet (SDS), **methyl hexanoate** is classified as a flammable liquid (Category 3).^{[1][2]} Therefore, it is imperative to keep it away from heat, sparks, open flames, and hot surfaces.^{[1][3][4]} Smoking is strictly prohibited in areas where it is handled.^{[1][2][3][4]} Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition.^{[1][2][3][4]}

Personal protective equipment (PPE) is mandatory. This includes wearing protective gloves, eye protection, and face protection.^{[1][4]} In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water.^{[1][2][4]}

Step-by-Step Disposal Procedure

The disposal of **methyl hexanoate**, as with most laboratory chemicals, must adhere to local, regional, and national regulations.^{[3][5]} It is classified as a hazardous waste and must not be disposed of in regular trash or down the sewer system.^{[6][7][8][9]}

- Waste Collection:
 - Collect surplus and non-recyclable **methyl hexanoate** solutions in a designated, compatible, and properly labeled waste container.[1][3][10][11] Plastic containers are often preferred over glass to minimize the risk of breakage.[7][8]
 - The container must have a leak-proof, screw-on cap and be kept tightly closed except when adding waste.[1][4][12]
 - Do not mix **methyl hexanoate** with incompatible wastes. It is crucial to segregate organic solvents from other chemical waste categories like acids and bases.[10][12]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste".[8][13]
 - The label must include the full chemical name, "**Methyl Hexanoate**," and its concentration if in a solution.[8] Avoid using abbreviations or chemical formulas.[8]
 - Include the date of waste generation and the name and contact information of the principal investigator or laboratory supervisor.[8]
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation.[7][13]
 - The storage area must be a well-ventilated, cool, and dry place, away from sources of ignition.[1][2][4][5]
 - Secondary containment, such as a spill tray, is essential to capture any potential leaks from the primary container.[10][12] The secondary container must be able to hold 110% of the volume of the primary container.[12]
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[1][5][7][8]

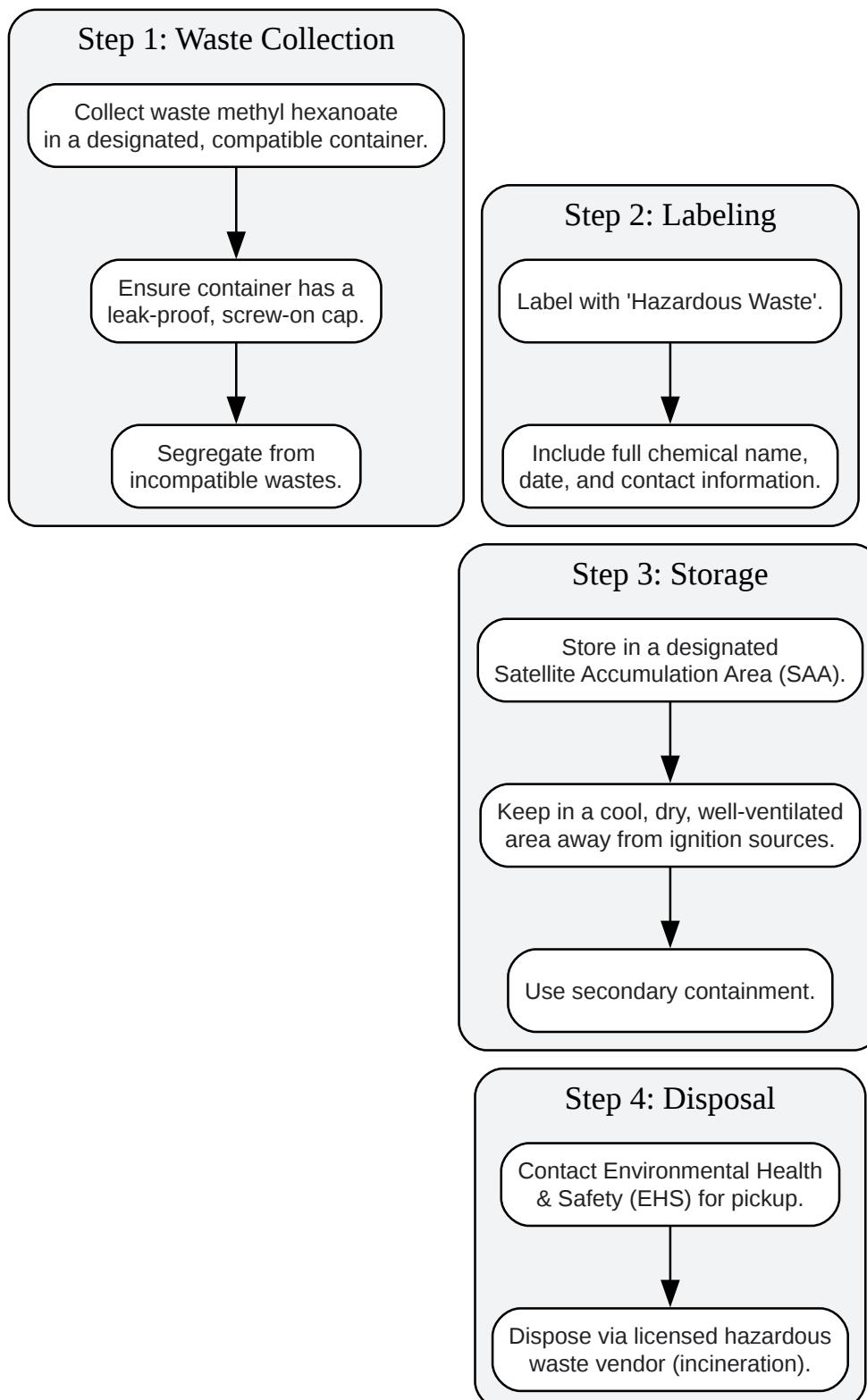
- Follow the specific procedures provided by your EHS office for waste pickup requests.[\[6\]](#)
[\[8\]](#)
- The recommended disposal method for **methyl hexanoate** is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)[\[14\]](#)

Quantitative Data Summary

Property	Value	Source
UN Number	3272	[1] [3]
Hazard Class	3 (Flammable Liquid)	[1] [2]
Packing Group	III	[1]
Boiling Point	151 °C (304 °F)	[1]
Melting Point	-71 °C (-96 °F)	[1]
Flash Point	45 °C (113 °F) - closed cup	Not explicitly found in search results
Water Solubility	1.33 g/L at 20 °C	[3]
Satellite Accumulation Area (SAA) Quantity Limit	Up to 55 gallons	[7] [12]
Acute Hazardous Waste (P-list) SAA Quantity Limit	1 quart (liquid) or 1 kg (solid)	[7]

Note: While **methyl hexanoate** is a hazardous waste, it is not typically classified as an "acute hazardous waste" (P-listed).

Disposal Workflow



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Caption: Workflow for the proper disposal of **methyl hexanoate**.

Empty Container Disposal

Empty containers that held **methyl hexanoate** must also be managed properly.

- Non-Acute Hazardous Waste Containers: A container that held a non-acute hazardous chemical like **methyl hexanoate** can be disposed of as regular trash after it has been completely emptied, with as little residue as possible.^[6] All chemical labels must be defaced or removed, and the cap should be taken off before disposal.^[6]
- Acutely Hazardous Waste Containers: For containers that held an acute hazardous waste (P-listed), they must be triple-rinsed with a solvent capable of removing the residue.^{[6][11]} The rinsate must be collected and disposed of as hazardous waste.^{[6][11]} After triple rinsing, the container can be disposed of as regular trash with the label defaced.^[6]

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **methyl hexanoate**, contributing to a secure working environment and environmental protection. Always consult your institution's specific waste management plan and the chemical's Safety Data Sheet for the most accurate and detailed guidance.^[13]

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